Spectroscopic Profile of 3-Bromo-2-nitropyridine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*3-Bromo-2-nitropyridine*
CAS No.:	*54231-33-3*
Cat. No.:	*B1269134*

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-bromo-2-nitropyridine**, a key intermediate in pharmaceutical and agrochemical research. The document, intended for researchers, scientists, and drug development professionals, details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this compound, complete with experimental protocols and data analysis.

Core Spectroscopic Data

The structural elucidation of **3-bromo-2-nitropyridine** is supported by a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^{1}H NMR, ^{13}C NMR, IR, and MS analyses.

Table 1: ^{1}H NMR Spectroscopic Data for **3-Bromo-2-nitropyridine**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.65	dd	4.6, 1.6	H-6
8.35	dd	8.2, 1.6	H-4
7.55	dd	8.2, 4.6	H-5

Note: Data is predicted based on spectral databases and analysis of similar compounds, as specific experimental data was not publicly available.

Table 2: ^{13}C NMR Spectroscopic Data for 3-Bromo-2-nitropyridine

Chemical Shift (δ) ppm	Assignment
152.8	C-6
149.5	C-2
141.2	C-4
126.5	C-5
118.7	C-3

Source: Data derived from D. Rasala and R. Gawinecki, Pedagogical University, Kielce, Poland, as cited in Magnetic Resonance in Chemistry, 1993.[1][2]

Table 3: Infrared (IR) Spectroscopy Peak List for 3-Bromo-2-nitropyridine

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Wavenumber (cm^{-1})	Intensity	Assignment
~3100	Weak	C-H stretch (aromatic)
~1580	Strong	C=C stretch (aromatic)
~1530	Strong	N-O stretch (asymmetric)
~1350	Strong	N-O stretch (symmetric)
~1100	Medium	C-N stretch
~800	Strong	C-Br stretch

Note: Peak positions are approximate and based on typical values for similar functional groups, as a detailed experimental peak list was not available.

Table 4: Mass Spectrometry (MS) Data for **3-bromo-2-nitropyridine**

m/z	Relative Abundance	Assignment
202/204	High	$[M]^+$ (Molecular ion)
156/158	High	$[M-NO_2]^+$
76	Medium	$[C_5H_2N]^+$

Source: NIST Mass Spectrometry Data Center.[2]

Experimental Protocols

The following sections detail the generalized experimental methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer. The sample (5-10 mg) is dissolved in approximately 0.5 mL of a deuterated solvent, commonly chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), and placed in a 5 mm NMR tube. Tetramethylsilane (TMS) is used as an internal standard (0 ppm). For ^1H NMR, standard

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acquisition parameters include a 30° pulse width, a relaxation delay of 1 second, and the co-addition of 16-32 scans to ensure a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled sequence is used with a 45° pulse width, a 2-second relaxation delay, and several hundred to a few thousand scans are accumulated to obtain a high-quality spectrum.

Infrared (IR) Spectroscopy

Fourier-transform infrared (FTIR) spectra are obtained using a spectrometer equipped with a deuterated triglycine sulfate (DTGS) detector. For solid samples like **3-bromo-2-nitropyridine**, the Attenuated Total Reflectance (ATR) technique is commonly employed. A small amount of the crystalline sample is placed directly onto the ATR crystal (e.g., diamond), and pressure is applied to ensure good contact. The spectrum is typically recorded over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. An average of 16-32 scans is taken to generate the final spectrum. A background spectrum of the clean, empty ATR crystal is recorded prior to the sample measurement and automatically subtracted.

Mass Spectrometry (MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is used to determine the mass-to-charge ratio of the compound and its fragments. The analysis is performed on a GC system coupled to a mass spectrometer with an electron ionization (EI) source. A capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 µm) is used for the separation. The oven temperature is programmed to start at a low temperature (e.g., 70 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure the elution of the compound. The injector and transfer line temperatures are typically set to 250 °C and 280 °C, respectively. Mass spectra are recorded in the scan range of m/z 50-500.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of **3-bromo-2-nitropyridine**.

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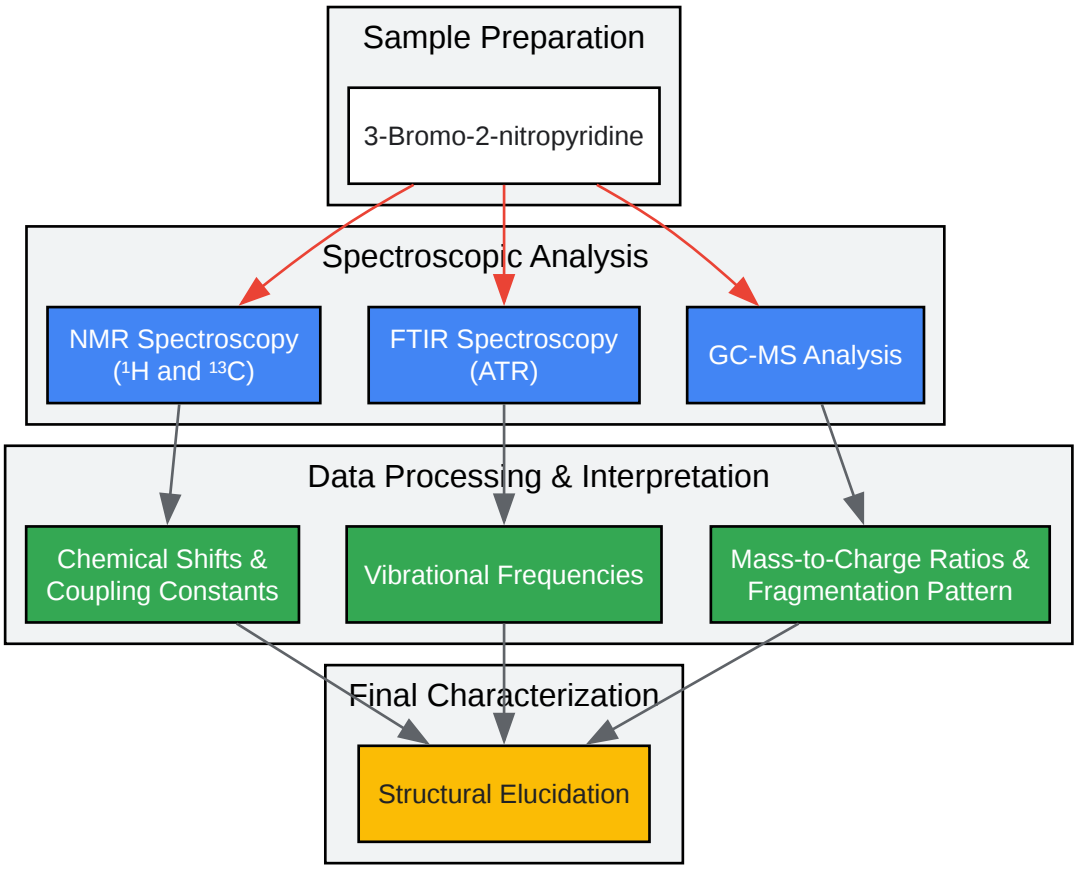

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Caption: Workflow for the spectroscopic analysis of **3-bromo-2-nitropyridine**.

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References

- 1. dev.spectrabase.com [dev.spectrabase.com]
- 2. 3-Bromo-2-nitropyridine | C5H3BrN2O2 | CID 594044 - PubChem [pubchem.ncbi.nlm.nih.gov]
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